

# A Comparative Guide to the Structure-Activity Relationships of 2-Methylpiperidine Analogs

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## Compound of Interest

Compound Name: 2-Methylpiperidine

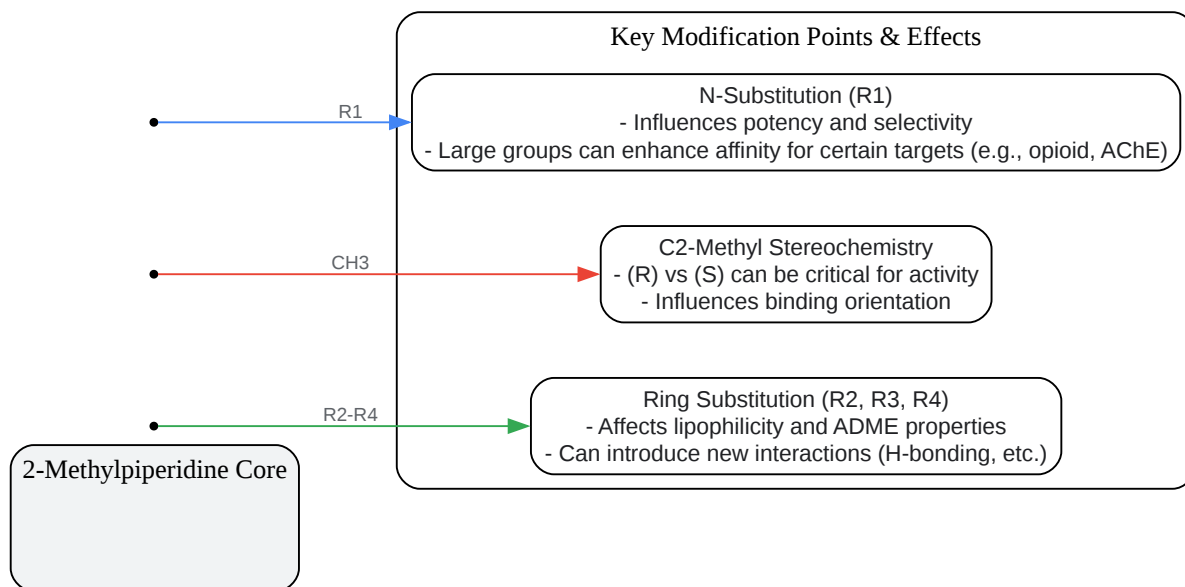
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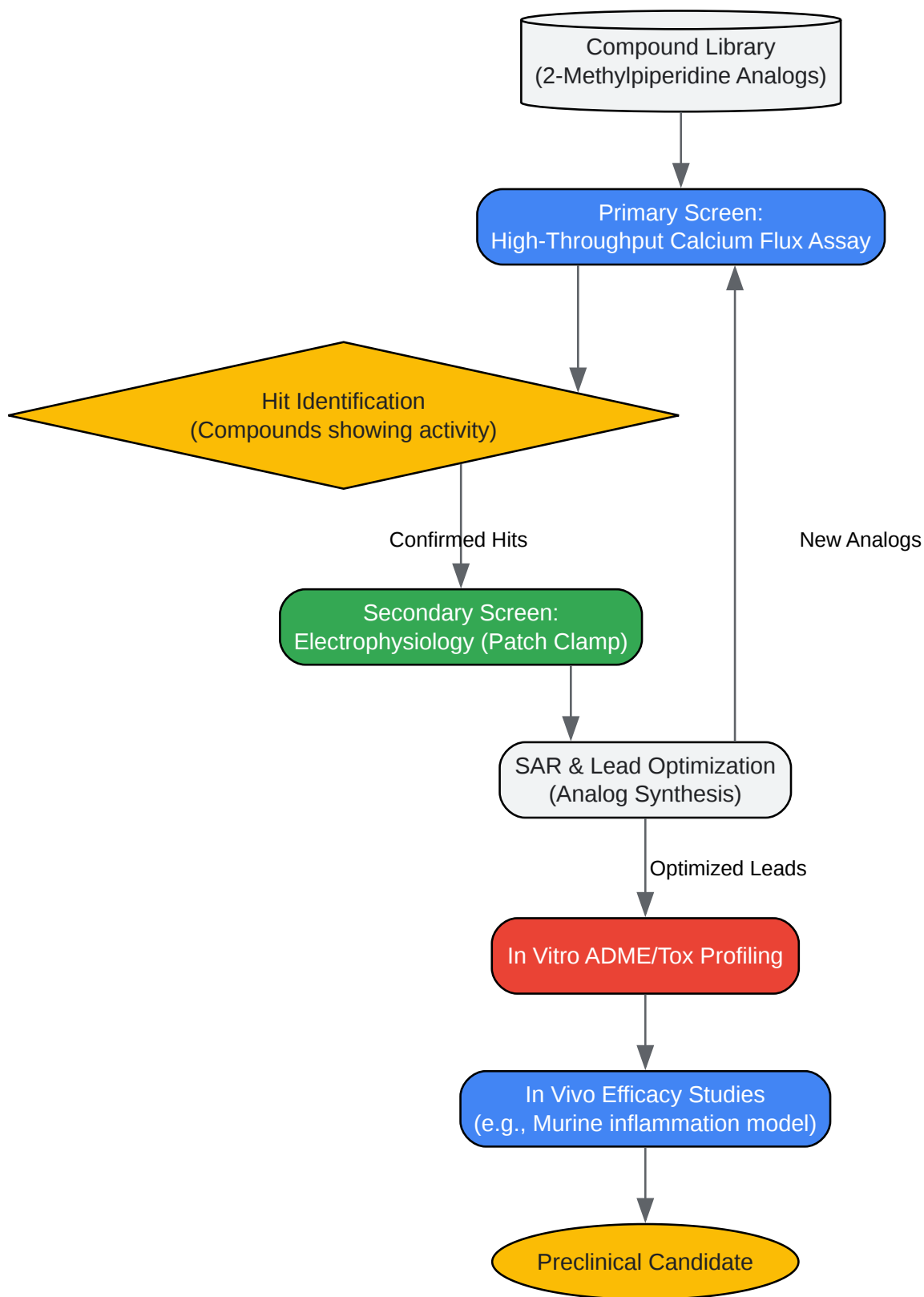
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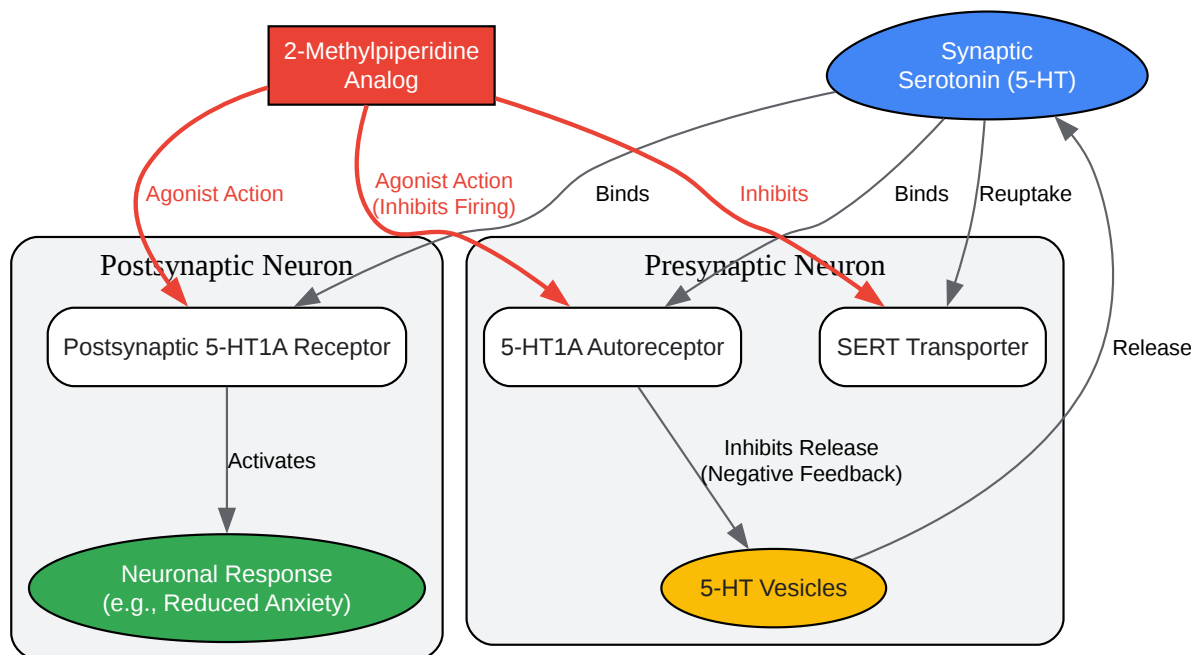
The piperidine scaffold is a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents due to its favorable physicochemical properties and versatile synthetic accessibility.<sup>[1][2][3]</sup> The introduction of a methyl group at the 2-position creates a chiral center and provides a key vector for exploring chemical space, leading to a wide range of pharmacological activities. This guide offers a comparative analysis of **2-methylpiperidine** analogs, focusing on their structure-activity relationships (SAR) across various biological targets. Quantitative data is presented for objective comparison, accompanied by detailed experimental protocols and visualizations of key concepts.

## General Structure-Activity Relationship (SAR) Summary

The biological activity of **2-methylpiperidine** derivatives is highly dependent on the nature, position, and stereochemistry of substituents on both the piperidine ring and the nitrogen atom. The 2-methyl group itself can influence the conformation of the piperidine ring and its interactions with biological targets.







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## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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